

Application Notes and Protocols: Diisopropyl Sulfate for Selective N-Alkylation of Amines

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Compound of Interest

Compound Name: Diisopropyl sulfate

Cat. No.: B1214918

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Introduction

Diisopropyl sulfate (DPS) is a dialkyl sulfate that can be used as an isopropylating agent in organic synthesis.^[1] While less common in literature than its counterpart dimethyl sulfate for N-alkylation, it presents a potential route for the introduction of isopropyl groups onto nitrogen atoms. The selective N-alkylation of amines is a critical transformation in the synthesis of pharmaceuticals and other fine chemicals, as the degree of substitution on the nitrogen atom significantly influences the biological activity and physical properties of the molecule.

These application notes provide an overview of the potential use of **diisopropyl sulfate** for the N-alkylation of amines, including a generalized protocol, safety considerations, and a discussion of factors influencing selectivity. It is important to note that while **diisopropyl sulfate** is recognized as an alkylating agent, specific and detailed protocols for its use in the N-alkylation of a wide range of amines are not abundantly available in published literature. The primary documented application of dialkyl sulfates in this context often involves dimethyl or diethyl sulfate.^[2] Therefore, the protocols and data presented here are based on analogous reactions and general principles of amine alkylation.

Physicochemical Properties of Diisopropyl Sulfate

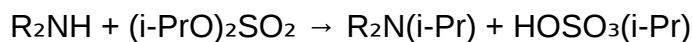
A clear understanding of the reagent's properties is essential for its safe and effective use.

Property	Value	Reference
CAS Number	2973-10-6	[1]
Molecular Formula	C ₆ H ₁₄ O ₄ S	[1]
Molecular Weight	182.24 g/mol	[1]
Appearance	Colorless, oily liquid	[3]
Boiling Point	94 °C @ 7 mm Hg (decomposes)	[3]
Melting Point	-19 °C	[1]
Density	1.0941 g/cm ³ at 20 °C	[3]
Solubility	0.5% in water	[3]

Reaction Principle and Selectivity

The N-alkylation of an amine by **diisopropyl sulfate** proceeds via a nucleophilic substitution reaction where the nitrogen atom of the amine attacks one of the isopropyl groups of the **diisopropyl sulfate**, with the corresponding mono-isopropyl sulfate anion acting as the leaving group.

General Reaction Scheme:



The selectivity of the alkylation (mono- vs. di-alkylation of primary amines, or alkylation vs. quaternization of secondary amines) is a critical aspect. Over-alkylation is a common side reaction in amine alkylations. The control of stoichiometry, reaction temperature, and the nature of the base used are crucial factors in achieving the desired selectivity. For primary amines, achieving selective mono-isopropylation can be challenging as the resulting secondary amine is often more nucleophilic than the starting primary amine.

Experimental Protocols

The following is a generalized protocol for the N-isopropylation of a secondary amine using **diisopropyl sulfate**. This protocol is adapted from procedures for the N-alkylation of secondary amines with dialkyl sulfates, such as the synthesis of N,N-diisopropylethylamine using diethyl sulfate.^[2] Researchers should perform small-scale test reactions to optimize conditions for their specific substrate.

General Protocol for N-Isopropylation of a Secondary Amine

Materials:

- Secondary amine (e.g., Diisopropylamine)
- **Diisopropyl sulfate**
- Anhydrous non-protic solvent (e.g., Toluene, Acetonitrile)
- Inert gas (Nitrogen or Argon)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Extraction solvent (e.g., Diethyl ether, Ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate)

Procedure:

- To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a thermometer, and a reflux condenser under an inert atmosphere (Nitrogen or Argon), add the secondary amine (1.0 eq.) and the anhydrous solvent.
- Cool the solution to 0-5 °C using an ice bath.
- Slowly add **diisopropyl sulfate** (1.0 - 1.2 eq.) dropwise via the dropping funnel, maintaining the internal temperature below 10 °C. The reaction is exothermic.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux (the specific temperature will depend on the solvent used, e.g., ~110 °C

for toluene). A typical reaction time is 4-8 hours.

- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or ^1H NMR).
- Upon completion, cool the reaction mixture to room temperature.
- Slowly quench the reaction by the addition of a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers and wash with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by distillation or column chromatography.

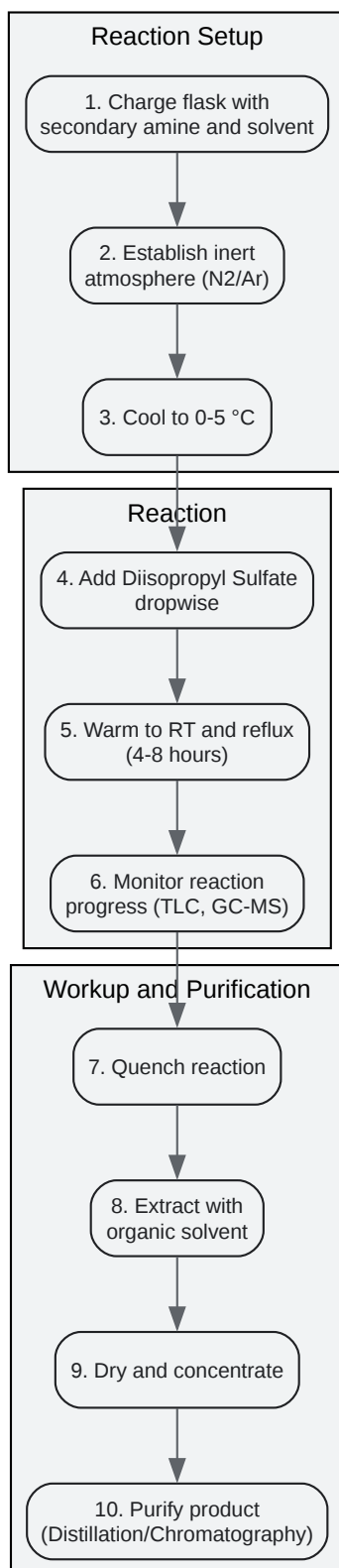
Safety and Handling

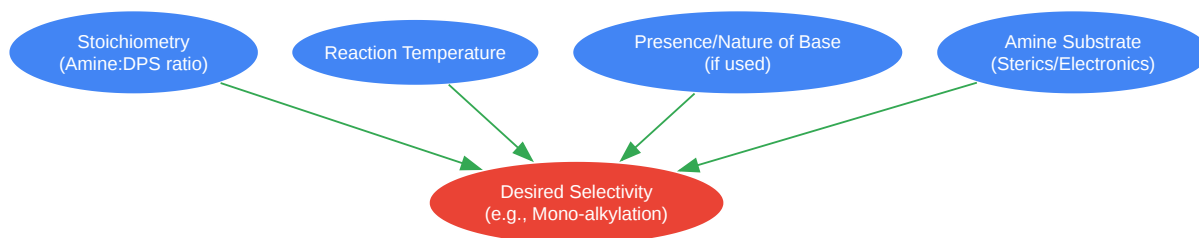
Diisopropyl sulfate is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.

- Toxicity: **Diisopropyl sulfate** is classified as a possible human carcinogen (Group 2B) by IARC.^[3] It is a highly reactive and alkylating agent.
- Handling: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Visualizing the Workflow

The following diagram illustrates the general workflow for the N-alkylation of a secondary amine with **diisopropyl sulfate**.





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References

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